

Essential Safety and Logistical Information for Handling 4-Butylbenzoyl Chloride

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Compound of Interest

Compound Name: 4-Butylbenzoyl chloride

Cat. No.: B1330187

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For researchers, scientists, and drug development professionals, the safe handling and disposal of reactive chemicals like **4-Butylbenzoyl chloride** are paramount. This document provides immediate, procedural guidance for the safe use of this compound in a laboratory setting.

Chemical Identity and Hazards:

Property	Value
Chemical Name	4-Butylbenzoyl chloride
CAS Number	28788-62-7
Molecular Formula	C ₁₁ H ₁₃ ClO
Molecular Weight	196.67 g/mol
Appearance	Liquid
Primary Hazards	Causes severe skin burns and eye damage, May cause respiratory irritation. [1] [2]
Reactivity Hazards	Reacts with water, liberating toxic gas. [3] [4] Moisture sensitive. [3] [4] [5]

Personal Protective Equipment (PPE)

When handling **4-Butylbenzoyl chloride**, the following personal protective equipment is mandatory to ensure personal safety.

Equipment Type	Specification
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield is also recommended.[3][6][7]
Skin Protection	Wear appropriate protective gloves (fluorinated rubber recommended) and clothing to prevent skin exposure.[3][8] A fire/flame resistant lab coat should be worn.[8]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[3][7] A type ABEK (EN14387) respirator filter is suggested.[6]

Operational Protocol: Handling 4-Butylbenzoyl Chloride

Adherence to a strict operational protocol is crucial to minimize risks associated with **4-Butylbenzoyl chloride**.

1. Preparation:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[3][7]
- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [1][3]
- Keep the chemical away from heat, sparks, open flames, and other sources of ignition.[3][4]

- Incompatible materials such as bases, strong oxidizing agents, and metals should be stored separately.[\[3\]](#)[\[4\]](#)

2. Handling:

- Do not breathe mist, vapors, or spray.[\[3\]](#)[\[4\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[8\]](#)
- Handle the product under an inert gas like nitrogen and protect it from moisture.[\[4\]](#)
- Do not eat, drink, or smoke when using this product.[\[3\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[3\]](#)

3. Storage:

- Store in a locked-up, dry, cool, and well-ventilated place.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[3\]](#)
- Store in a corrosives area and away from water or moist air.[\[3\]](#)[\[4\]](#)

Emergency and Disposal Plan

A clear plan for emergencies and waste disposal is a critical component of laboratory safety.

First Aid Measures:

Exposure Route	Action
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Immediately call a POISON CENTER or doctor/physician.[1][3]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash contaminated clothing before reuse. Immediate medical attention is required.[1][3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediate medical attention is required.[1][3]
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.[1][3]

Spill and Leak Procedures:

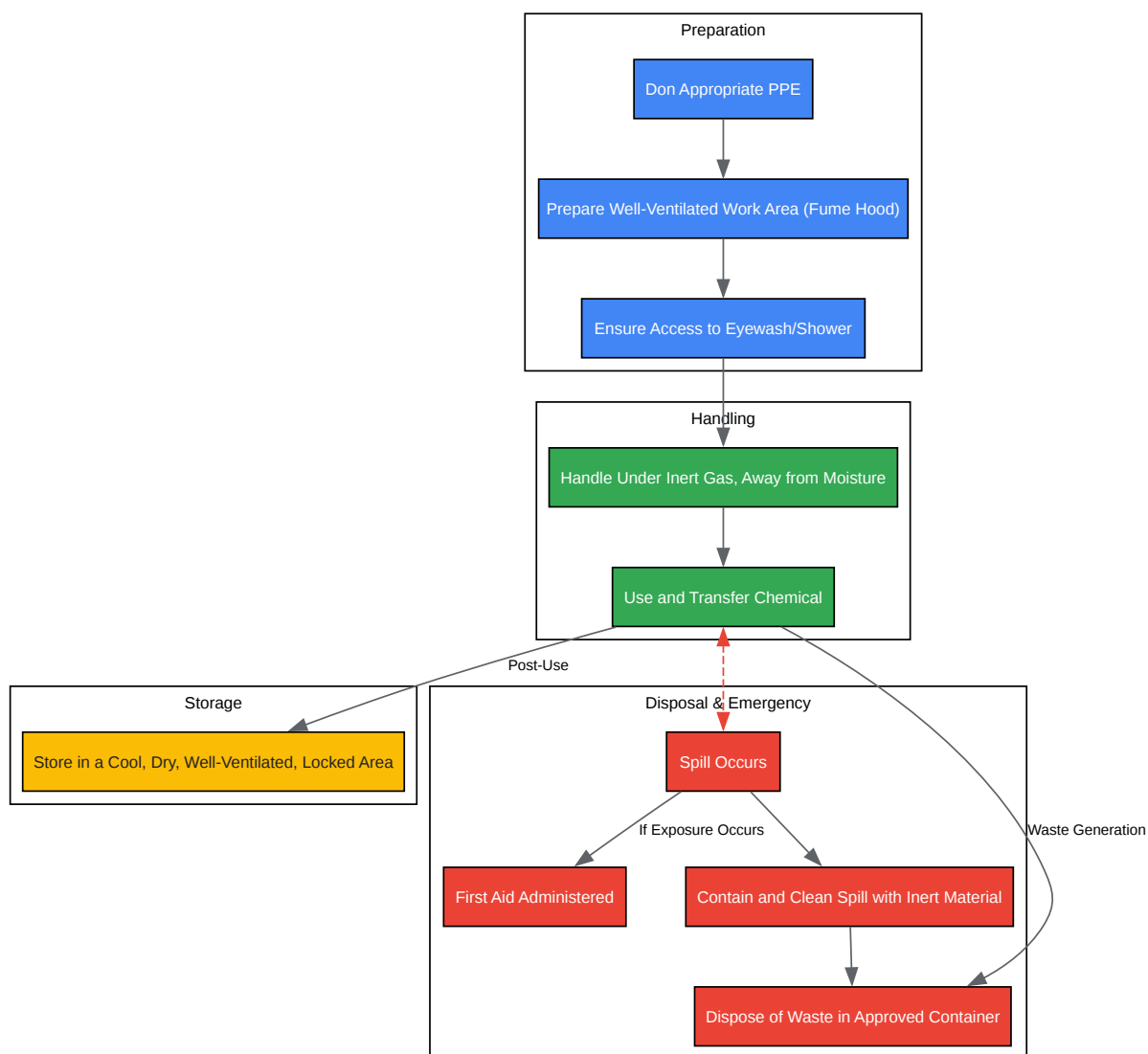
- Remove all sources of ignition and evacuate the area.[4]
- Ensure adequate ventilation.[8]
- Wear a self-contained breathing apparatus and a protective suit.[4]
- Do not expose the spill to water.[4]
- Contain the spill using inert absorbent material such as sand, silica gel, or a universal binder. [3][4]
- Scoop up the absorbed material with a spark-proof tool and place it in a suitable, closed container for disposal.[8][9]

Disposal:

- Dispose of the contents and container to an approved waste disposal plant.[\[3\]](#)
- Do not allow the product to enter drains.[\[8\]](#)[\[10\]](#)

Workflow for Handling **4-Butylbenzoyl Chloride**

Workflow for Handling 4-Butylbenzoyl Chloride



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Caption: This diagram outlines the key steps for the safe handling of **4-Butylbenzoyl chloride**.

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